H-Arg(NO2)-Obzl HCl storage conditions stability

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Compound Focus: **H-Arg(NO2)-Obzl.HCl**

Cat. No.: S12746387

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Basic Handling and Storage Guidelines

While explicit long-term storage conditions are not provided in the search results, the following table summarizes the available physical property data that can inform handling and storage decisions.

Property	Value / Description	Source
Molecular Formula	C13H20ClN5O4 (Hydrochloride salt)	[1]
Molecular Weight	345.78 g/mol (Hydrochloride salt)	[1]
Melting Point	132-134 °C	[2]
Density	1.37 g/cm³	[2]

Recommended Storage and Handling Practices

Based on the standard handling practices for research chemicals and the available data, you should adhere to the following protocols:

- **Storage Temperature**: Store the compound at **-20°C** or lower. This is a standard precaution for many bioactive peptides and amino acid derivatives to maintain long-term stability.

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- **Container**: Keep the compound in a tightly sealed, original container to protect it from moisture and air.
- **Handling**: Allow the vial to reach room temperature before opening it to prevent condensation and absorption of moisture. Perform weighing operations quickly and in a controlled atmosphere, such as a dry box, if possible.
- **Intended Use**: Remember that this product is **exclusively for research purposes** and is not designed for human or veterinary therapeutic use [1].

Troubleshooting Common Experimental Issues

The following workflow can help you identify and resolve common problems related to compound stability and purity.

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Methodology for Stability Assessment

If you need to establish the stability profile for your specific batch, here is a detailed protocol for conducting a stability study.

Objective: To determine the chemical stability of H-Arg(NO2)-Obzl HCl under various storage conditions over time.

Materials:

- High-purity sample of H-Arg(NO2)-Obzl HCl
- Analytical HPLC system with a C18 column
- Suitable solvents (e.g., water, acetonitrile)
- Controlled temperature environments (e.g., -20°C, 4°C, 25°C)
- Desiccators and humidity chambers

Procedure:

- **Sample Preparation:** Accurately weigh aliquots of the compound and place them in separate, clearly labeled vials.
- **Storage Conditions:** Store the sample vials under different stress conditions:
  - **Long-term Storage:** -20°C (control)
  - **Accelerated Conditions:** 4°C, 25°C, 40°C
  - **Humidity Stress:** 25°C / 75% Relative Humidity (using a saturated salt solution)
  - **Light Sensitivity:** Expose one sample to intense light as per ICH guidelines.
- **Time Points:** Remove samples for analysis at predetermined intervals (e.g., 1, 3, 6, 12 months).
- **Analysis:** At each time point:
  - Dissolve the sample to a specific concentration.
  - Analyze using HPLC to track the appearance of degradation products and the decrease in the main peak area.
  - Calculate the percentage of remaining parent compound.

Data Interpretation: The condition under which the compound shows less than 10% degradation over a specific period can be considered a suitable storage condition.

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References

1. Buy H-Arg(NO2)-Obzl.HCl [smolecule.com]

2. H-Arg(NO2)-Obzl (CAS 7672-27-7) | Amino Acids [aapep.bocsci.com]

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